

Personal protective equipment for handling GW461484A

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Compound of Interest

Compound Name: GW461484A

Cat. No.: B15621809

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Essential Safety and Handling Guide for GW461484A

Disclaimer: A specific Safety Data Sheet (SDS) for **GW461484A** was not publicly available at the time of this writing. The following guidance is based on best practices for handling potent, biologically active small molecule kinase inhibitors and should be supplemented by a thorough risk assessment and adherence to your institution's environmental health and safety (EHS) guidelines.

GW461484A is a potent small molecule inhibitor of Yck2 kinase in *C. albicans* and was originally identified as an inhibitor of human p38 α .^[1] As a potent, biologically active compound, it should be handled with a high degree of caution to minimize exposure to researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **GW461484A**. The required level of protection depends on the specific laboratory activity being performed.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator to prevent inhalation of fine powders. Gloves: Two pairs of nitrile gloves (double-gloving), changed immediately upon contamination. Eye Protection: Chemical splash goggles for a complete seal around the eyes. Lab Coat: A dedicated, disposable, or non-absorbent lab coat. Ventilation: All weighing and aliquoting must be performed in a certified chemical fume hood or a powder containment hood. ^[2]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. Eye Protection: Chemical splash goggles or a face shield if there is a significant splash risk. Lab Coat: Standard laboratory coat. Ventilation: Work should be conducted in a chemical fume hood. ^[2]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. Eye Protection: Safety glasses with side shields. Lab Coat: Standard laboratory coat. Containment: All cell culture work should be performed in a Class II biological safety cabinet to maintain sterility and protect the user. ^[2]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. Eye Protection: Chemical splash goggles. Lab Coat: Standard laboratory coat.

Operational Plan for Safe Handling

A systematic approach is critical to minimize exposure risk when working with potent compounds like **GW461484A**.

- Designated Area: All work with **GW461484A**, especially with the solid form, should be conducted in a designated and clearly marked area within the laboratory.
- Fume Hood: All manipulations of the solid compound and concentrated solutions must be performed in a certified chemical fume hood.[2]
- Decontamination: Use dedicated spatulas, glassware, and other equipment. If dedicated equipment is not feasible, thoroughly decontaminate all items after use.
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[2]
- Spill Management: Have a spill kit readily available. In case of a spill, follow your institution's established procedures for hazardous chemical spills.

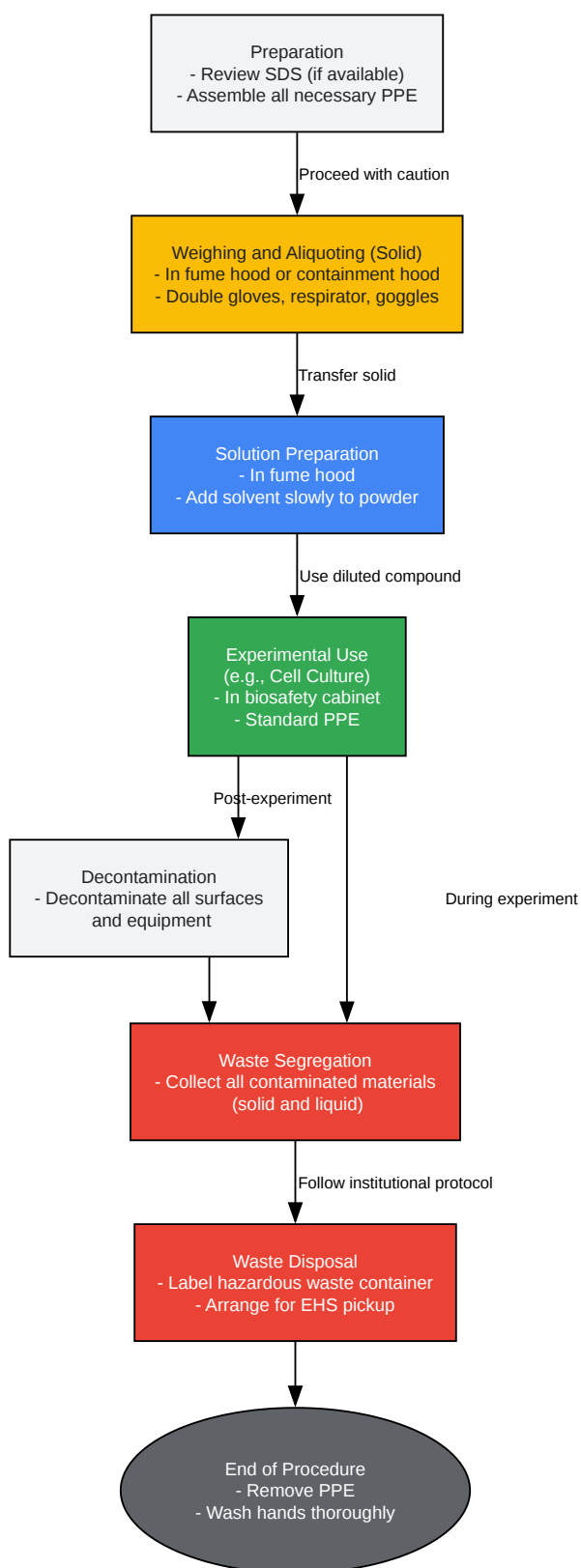
Disposal Plan

Do not begin any experimental work without a clear plan for the disposal of all waste generated.[3]

- Waste Identification and Segregation:
 - Treat all waste contaminated with **GW461484A** (solid compound, solutions, contaminated PPE, and lab supplies) as hazardous chemical waste.
 - Segregate waste at the source. Do not mix incompatible waste streams. For example, keep aqueous waste separate from organic solvent waste.[3]
- Waste Collection and Labeling:
 - Collect hazardous waste in sturdy, leak-proof, and clearly labeled containers.
 - The label should include "Hazardous Waste," the name of the chemical (**GW461484A**), and the specific hazards if known. If the hazards are not fully known, indicate this on the label.
- Storage and Disposal:

- Store waste containers in a designated, secure area away from general laboratory traffic.
- Ensure container caps are tightly sealed.
- Dispose of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.^[4] High-temperature incineration is often the preferred method for disposing of potent pharmaceutical compounds.^[5]

Experimental Workflow and Safety Procedures



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Caption: Workflow for the safe handling and disposal of **GW461484A**.

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